

Cefadroxil sulfoxide COA certificate of analysis

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Compound Focus: Cefadroxil Sulfoxide

CAS No.: 182290-77-3

Cat. No.: S914230

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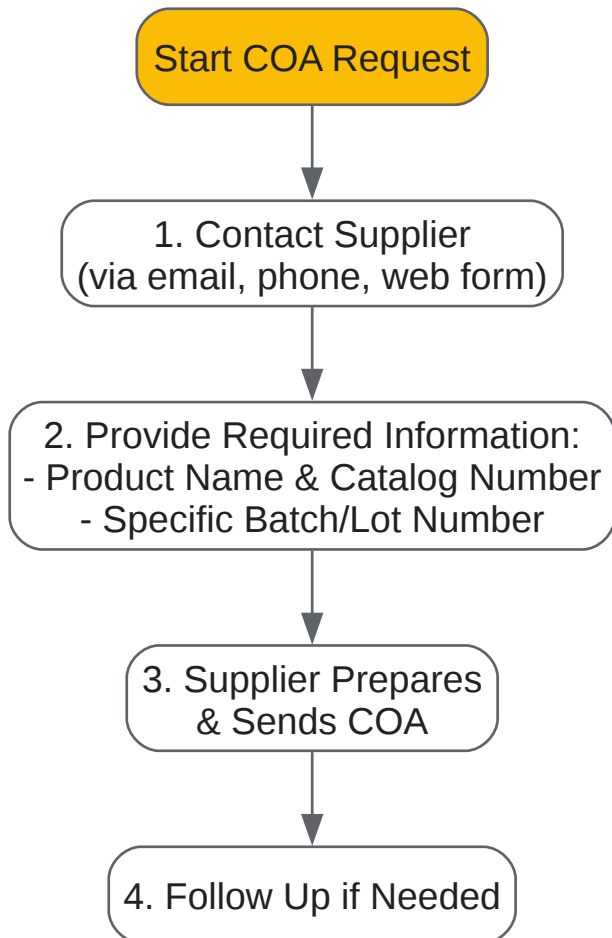
Supplier & Specification Overview

The table below summarizes the details of Cefadroxil S-sulfoxide (USP) as available from different chemical suppliers. This compound is used as a reference standard for analytical purposes such as method development and quality control [1] [2].

Supplier	Catalog Number	Chemical Name (as per USP)	Molecular Formula	Molecular Weight	Inventory Status
SynZeal [1]	SZ-C061026	(6R,7R)-7-[(R)-2-amino-2-(4-hydroxyphenyl)acetamido]-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid 5S-oxide	C ₁₆ H ₁₇ N ₃ O ₆ S	379.4	In Stock
CleanChem Lab [2]	CL-CDX-11	(6R,7R)-7-[(R)-2-amino-2-(4-hydroxyphenyl)acetamido]-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid 5S-oxide	C ₁₆ H ₁₇ N ₃ O ₆ S	379.4	Custom Synthesis

How to Obtain the Certificate of Analysis (COA)

A COA is a batch-specific document that provides detailed analytical results to prove a product's identity, purity, and quality. It is not always available for immediate download. The general process to request one is outlined below.



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- **Contact the Supplier Directly:** You will need to reach out to the supplier's customer service or sales department via email, phone, or their website's contact form [3].
- **Provide Necessary Details:** When you contact them, be sure to specify the product name (**Cefadroxil S-sulfoxide**), the supplier's catalog number, and, crucially, the **specific batch or lot number** for which you need the COA [3].
- **Follow Up:** If you do not receive a response within a reasonable time frame, don't hesitate to send a follow-up message [3].

Experimental Considerations for Analysis

While the search results do not contain a specific protocol for analyzing **Cefadroxil sulfoxide**, one study provides a sophisticated approach used for the kinetic analysis of thermal degradation in parent drug compounds like Cefadroxil [4]. The methodology can offer valuable insights for researchers.

- **Core Techniques:** The study utilized **Thermogravimetric Analysis (TG)** and **Differential Scanning Calorimetry (DSC)** under non-isothermal conditions at multiple heating rates (e.g., 5, 7, 10, and 12°C·min⁻¹) [4].
- **Hyphenated Technique:** The TG was coupled with **Fourier-Transform Infrared spectroscopy (FTIR)** for Evolved Gas Analysis (EGA). This allows for the identification of gaseous products released during decomposition, providing clues about the degradation mechanism [4].
- **Kinetic Analysis Methods:** The data from TG and DSC were processed using multiple kinetic models, including the differential **Friedman method** and the integral **Kissinger-Akahira-Sunose method**, to obtain activation energy and other kinetic parameters for the degradation process [4].

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References

1. S- Cefadroxil (USP) | SynZeal sulfoxide [synzeal.com]
2. S- Cefadroxil (USP) | CAS No sulfoxide [cleanchemlab.com]
3. | CAS 182290-77-3 | SCBT - Santa Cruz... Cefadroxil Sulfoxide [scbt.com]
4. kinetic analysis on thermal degradation of some... Comparative [bmcchem.biomedcentral.com]

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